

# SavvyCNV: A Head-to-Head Comparison with Leading CNV Callers

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## Compound of Interest

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In the landscape of genomic research and diagnostics, the accurate detection of Copy Number Variations (CNVs) is paramount. **SavvyCNV**, a novel tool designed to call CNVs from off-target reads in targeted sequencing data, has demonstrated robust performance in recent benchmarking studies. This guide provides a comprehensive comparison of **SavvyCNV** against five other state-of-the-art CNV callers, supported by experimental data to inform researchers, scientists, and drug development professionals in their selection of the most suitable tool for their needs.

## Performance Benchmark: SavvyCNV vs. The Field

A key study evaluated **SavvyCNV** against GATK gCNV, DeCON, EXCAVATOR2, CNVkit, and CopywriteR.<sup>[1][2]</sup> The benchmarking was conducted using truth sets generated from genome sequencing data and Multiplex Ligation-dependent Probe Amplification (MLPA) assays.<sup>[1][2]</sup> The performance of each tool was assessed based on precision and recall, particularly in the context of calling CNVs from both off-target and on-target reads from targeted panel and exome sequencing data.<sup>[1][2]</sup>

## Off-Target CNV Calling from Targeted Panel Data

**SavvyCNV** demonstrated superior performance in identifying CNVs from off-target reads.<sup>[1]</sup> For CNVs of any size, **SavvyCNV** achieved the highest recall (25.5%) with a precision of at least 50%.<sup>[1]</sup> Notably, for large CNVs (>1Mb), **SavvyCNV** detected 97.6% of the variants with a precision of 78.8%.<sup>[1]</sup>

| Tool       | Recall (at least 50% precision) | Key Strengths   |
|------------|---------------------------------|---|
| SavvyCNV   | 25.5% (all sizes), 97.6% (>1Mb) | High recall and precision for large off-target CNVs.[1] |
| GATK gCNV  | Lower than SavvyCNV             | Performed well in on-target analysis.[1]                |
| DeCON      | Lower than SavvyCNV             | Detected large CNVs but with lower precision.[1]        |
| EXCAVATOR2 | Lower than SavvyCNV             | Specifically designed for off-target CNV calling.[1]    |
| CNVkit     | Lower than SavvyCNV             | Specifically designed for off-target CNV calling.[1]    |
| Copywriter | Lower than SavvyCNV             | Specifically designed for off-target CNV calling.[1]    |

## On-Target CNV Calling from Targeted Panel Data

In the on-target analysis, **SavvyCNV** was the only tool capable of detecting all CNVs, albeit with a precision of 29.1%.[1] GATK gCNV showed performance similar to **SavvyCNV** in this context.[1] It's important to note that Copywriter is not designed for on-target CNV calling, and EXCAVATOR2 did not run on this particular dataset.[1]

| Tool       | Recall         | Precision           |
|------------|----------------|---------------------|
| SavvyCNV   | 100%           | 29.1%               |
| GATK gCNV  | High           | Similar to SavvyCNV |
| DeCON      | Lower          | Lower               |
| EXCAVATOR2 | Not Run        | Not Run             |
| CNVkit     | Lower          | Lower               |
| Copywriter | Not Applicable | Not Applicable      |

## Off-Target CNV Calling from Exome Data

When analyzing off-target reads from exome sequencing data, **SavvyCNV** again emerged as the top-performing tool.<sup>[3]</sup> It successfully called 86.7% of the CNVs with at least 50% precision.<sup>[3]</sup> The next best performer, DeCON, only managed to call 46.7% of CNVs with similar precision.<sup>[3]</sup> A key differentiator was **SavvyCNV**'s ability to detect smaller CNVs (<200kbp).<sup>[3]</sup>

| Tool       | Recall (at least 50% precision) | Key Differentiator                                     |
|------------|---------------------------------|--|
| SavvyCNV   | 86.7%                           | Ability to call smaller CNVs (<200kbp). <sup>[3]</sup> |
| DeCON      | 46.7%                           | Less effective for smaller CNVs. <sup>[3]</sup>        |
| GATK gCNV  | Lower                           | Lower performance in off-target analysis.              |
| EXCAVATOR2 | Lower                           | Lower performance in off-target analysis.              |
| CNVkit     | Lower                           | Lower performance in off-target analysis.              |
| CopywriteR | Lower                           | Lower performance in off-target analysis.              |

## Experimental Protocols

The benchmarking of **SavvyCNV** and other CNV callers was conducted with a rigorous experimental design to ensure a fair and objective comparison. To achieve this, a parameter sweep was performed for each tool to identify the optimal configuration for precision and recall.<sup>[4][5]</sup>

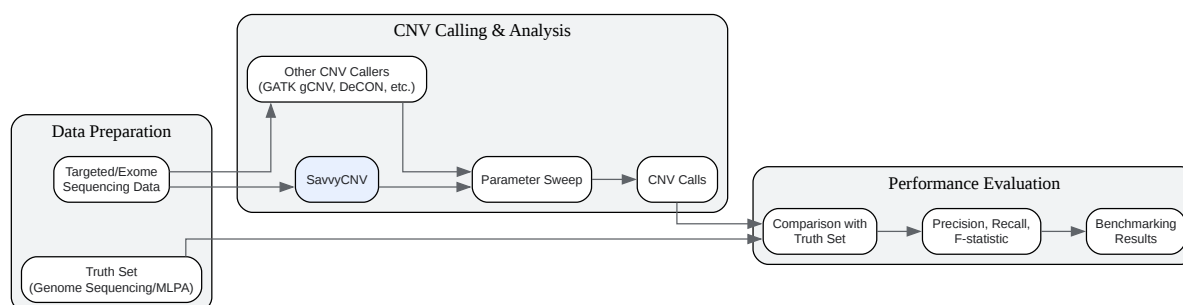
### Key Methodologies:

- Truth Set Generation: A reliable "truth set" of CNVs was established using genome sequencing data and confirmed with Multiplex Ligation-dependent Probe Amplification (MLPA) assays.<sup>[1][2]</sup>

- **Data Source:** The performance evaluation utilized off-target and on-target sequencing reads from both targeted gene panels and whole-exome sequencing.[1][2]
- **Performance Metrics:** The primary metrics for comparison were precision and recall. The F-statistic, which is the harmonic mean of precision and recall, was also used to provide a single measure of accuracy.[4][5]
- **Parameter Optimization:** For each CNV calling tool, a variety of configurations were tested to ensure that the reported performance was the best achievable by that tool.[1]
- **CNV Detection Criteria:** A CNV was considered detected if there was any overlap between the CNV call made by the tool and the established truth set.[1]

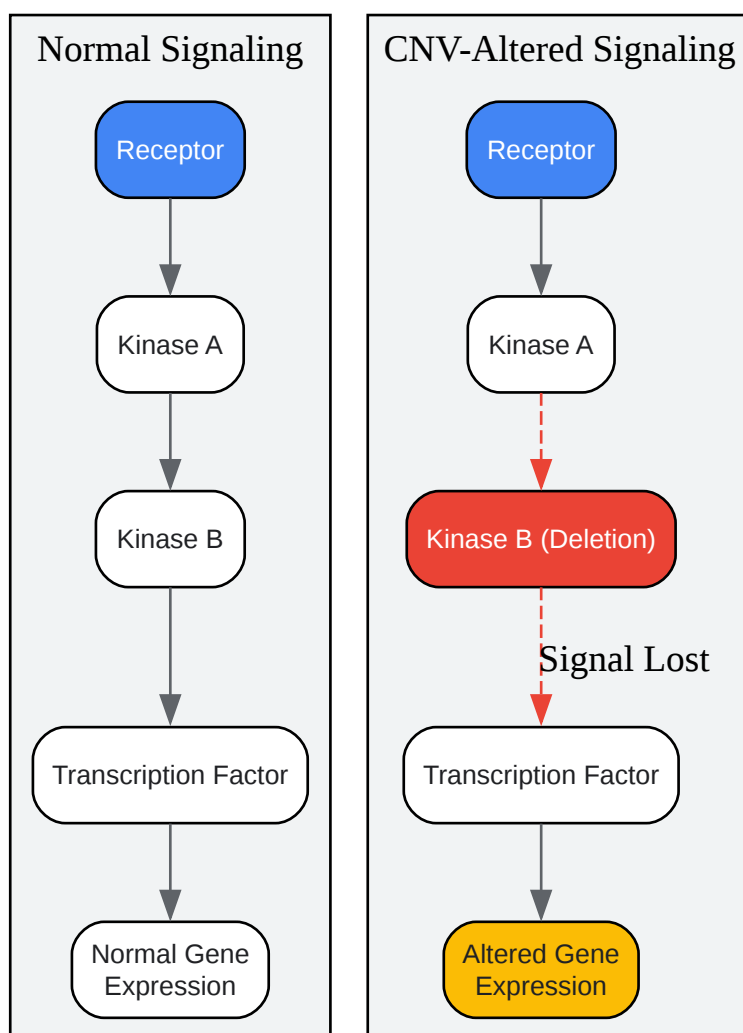
## Visualizing the Workflow and Biological Impact

To better understand the practical application and significance of CNV detection, the following diagrams illustrate a typical experimental workflow and a hypothetical signaling pathway affected by a CNV.



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### CNV Benchmarking Experimental Workflow



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#### Hypothetical Signaling Pathway Disruption by a CNV

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